

Bimosiamose long term efficacy chronic inflammatory models

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bimosiamose

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Bimosiamose at a Glance

Bimosiamose (TBC1269) is a synthetic, small-molecule **pan-selectin antagonist** designed to inhibit E-, P-, and L-selectins [1] [2]. By blocking these adhesion molecules, it aims to reduce the initial tethering and rolling of leukocytes on the vascular endothelium, a primary step in the inflammatory cell recruitment cascade [3] [1].

The table below summarizes its efficacy based on key clinical trials.

Disease Model	Trial Design	Duration	Key Efficacy Findings	Reference
Allergen-Induced Asthma (LAR) [1] [4]	Randomized, DB, PC, cross-over; 12 mild asthmatics	4 days	⊙ Significantly attenuated maximum late asthmatic response (LAR) by 50.2% vs placebo (($p = 0.045$)).	[1] [4]
Ozone-Induced Airway Inflammation [5]	Randomized, DB, PC, cross-over; 18 healthy subjects	4 days	⊙ Reduced sputum neutrophils by 40% (($p=0.068$)). ⊙ Reduced IL-8 by 35% (($p=0.004$)). ⊙ Reduced MMP-9 by 46% (($p=0.022$)).	[5]
COPD (GOLD II-III) [6]	Randomized, DB, PC, cross-over; 77 patients	28 days	⊙ Significantly reduced sputum IL-8 (primary endpoint, ($p < 0.009$)). ⊙ Showed a trend toward improved lung function. ⊙ Broad anti-inflammatory effect on multiple sputum markers.	[6]

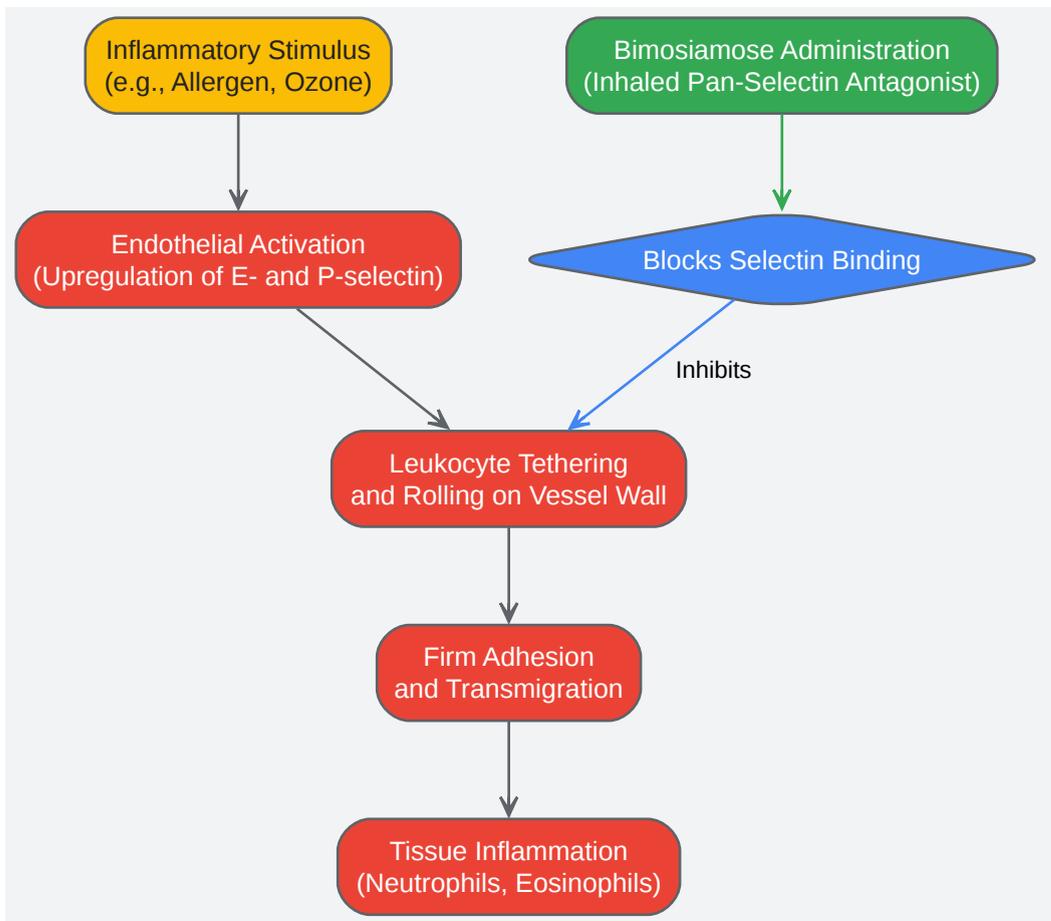
Detailed Experimental Protocols

For researchers looking to replicate or understand the depth of these studies, here are the methodologies used in the key trials.

- **Allergen Challenge in Asthma** [1] [4]:
 - **Subjects:** 12 male subjects with mild, atopic asthma.
 - **Intervention:** Inhaled **Bimosiamose** (70 mg) or placebo twice daily for 3 days, and once on the morning of day 4.
 - **Challenge:** Allergen inhalation challenge was performed on day 4.
 - **Primary Endpoint:** Maximum fall in FEV1 between 3-8 hours after allergen challenge (Late Asthmatic Response).
- **Ozone Challenge in Healthy Subjects** [5]:
 - **Subjects:** 18 healthy volunteers.
 - **Intervention:** Inhaled **Bimosiamose** (10 mg) or placebo twice daily for 4 days via a breath-actuated nebulizer (AKITA² APIXNEB).
 - **Challenge:** 3-hour ozone exposure (250 ppb) with intermittent exercise after the last treatment dose.
 - **Analysis:** Induced sputum collected 3 hours post-challenge for cellular (e.g., neutrophils) and soluble markers (e.g., IL-8, MMP-9).
- **COPD Patient Study** [6]:
 - **Subjects:** 77 patients with moderate-to-severe COPD (GOLD stages II-III).
 - **Intervention:** Inhaled **Bimosiamose** or placebo for 28 consecutive days, twice daily, on top of standard bronchodilator therapy.
 - **Analysis:** Cellular and non-cellular markers of induced sputum collected pre- and post-treatment.

Mechanism of Action Workflow

The following diagram illustrates the proposed mechanism by which **Bimosiamose** interrupts the inflammatory cell recruitment cascade, based on the described literature [5] [3] [1].



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Figure 1. Bimosiamose inhibits the inflammatory cascade by blocking selectin-mediated leukocyte rolling.

Interpretation and Context for Researchers

- **Efficacy Profile:** The data consistently shows **Bimosiamose** has significant **anti-inflammatory effects** across different challenge models, particularly in reducing key biomarkers like IL-8 and cellular infiltration [5] [6]. Its clinical benefit in attenuating the late asthmatic response is a strong proof-of-concept [1] [4].
- **Limitations of the Data:** The available studies are best characterized as **medium-term proof-of-concept trials**. The search results do not contain data from long-term (e.g., 6-12 month) clinical trials that are necessary to establish sustained efficacy and impact on disease progression in chronic conditions like COPD.
- **Comparative Context:** While the search results confirm that selectin inhibition is a valid therapeutic strategy, they lack direct head-to-head experimental data comparing **Bimosiamose** with other anti-inflammatory approaches (e.g., PDE4 inhibitors like roflumilast, CXCR2 antagonists) [7]. The results

mention that other P-selectin inhibitors have shown "suboptimal efficacy" in the past, but **Bimosiamose**'s unique pan-selectin action may offer a broader effect [8].

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To cite this document: Smolecule. [Bimosiamose long term efficacy chronic inflammatory models].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b521264#bimosiamose-long-term-efficacy-chronic-inflammatory-models>]

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